

Infrared spectroscopy of 4-((4-Chlorophenyl)thio)aniline

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Compound of Interest

Compound Name: 4-((4-Chlorophenyl)thio)aniline

CAS No.: 32631-29-1

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An In-Depth Technical Guide to the Infrared Spectroscopy of 4-((4-Chlorophenyl)thio)aniline

Introduction

4-((4-Chlorophenyl)thio)aniline is a diaryl sulfide derivative that incorporates both a primary aromatic amine and a chlorinated aromatic ring. This molecular architecture makes it a valuable intermediate and building block in various fields of chemical synthesis. Its applications include the development of dyes, pigments, and organic semiconductors[1]. Furthermore, it serves as a scaffold in the pharmaceutical industry for creating molecules with potential anti-inflammatory and antimicrobial properties[2].

For researchers, scientists, and drug development professionals, the precise and unambiguous identification of such compounds is paramount for ensuring the integrity of synthetic pathways and the quality of final products. Fourier-Transform Infrared (FTIR) spectroscopy stands out as a primary analytical technique for this purpose. It is a rapid, non-destructive, and highly specific method that provides a unique molecular "fingerprint" based on the vibrational modes of a molecule's functional groups[3].

This technical guide provides a comprehensive examination of the infrared spectrum of **4-((4-Chlorophenyl)thio)aniline**. Moving beyond a simple peak list, this document explains the causal relationships between the molecule's structure and its spectral features, details a validated experimental protocol, and offers a logical workflow for spectral interpretation, empowering scientists to confidently identify and characterize this compound.

Molecular Structure and Key Vibrational Signatures

The infrared spectrum of **4-((4-Chlorophenyl)thio)aniline** is a direct reflection of its molecular structure. The absorption of infrared radiation excites specific vibrational modes within the molecule, primarily stretching and bending of chemical bonds. For a vibration to be IR-active, it must induce a change in the molecule's net dipole moment. The key structural components that produce distinct and identifiable peaks in the spectrum are:

- **Primary Aromatic Amine (Aniline Moiety):** The -NH₂ group is responsible for several characteristic absorptions, including symmetric and asymmetric N-H stretching vibrations and N-H bending (scissoring) vibrations[4].
- **Diaryl Thioether Linkage:** The C-S-C bond gives rise to C-S stretching vibrations. These are typically found in the lower frequency region of the spectrum[5].
- **Para-Substituted Benzene Rings:** The molecule contains two 1,4-disubstituted (para) benzene rings. Their substitution pattern is definitively confirmed by strong C-H out-of-plane bending vibrations in the fingerprint region[6][7]. Aromatic C-H and C=C stretching vibrations also provide clear evidence of the aromatic system[8].
- **Aryl Chloride:** The C-Cl bond on one of the aromatic rings has a characteristic stretching frequency, though its position can sometimes overlap with other vibrations[9].

The following diagram illustrates the molecular structure and highlights the key functional groups that govern its infrared spectrum.

Caption: Key functional groups in **4-((4-Chlorophenyl)thio)aniline**.

Experimental Protocol: Acquiring a High-Quality FTIR Spectrum

The following protocol describes the KBr (potassium bromide) pellet technique, a robust and widely accepted method for obtaining high-quality FTIR spectra of solid samples like **4-((4-Chlorophenyl)thio)aniline**[\[10\]](#).

Rationale for Method Selection

The KBr pellet method is chosen for its ability to produce a uniform, solid-state dispersion of the analyte. KBr is transparent to infrared radiation over the standard mid-IR range (4000-400 cm^{-1}) and has a refractive index that, when properly mixed with the sample, minimizes light scattering (the Christiansen effect), resulting in a clean baseline and well-defined absorption peaks. This self-validating protocol relies on achieving a translucent pellet, which visually confirms proper sample preparation.

Step-by-Step Methodology

- Materials and Equipment:
 - **4-((4-Chlorophenyl)thio)aniline** (1-2 mg)
 - FTIR-grade Potassium Bromide (KBr), dried (approx. 200 mg)
 - Agate mortar and pestle
 - Pellet-pressing die
 - Hydraulic press
 - Fourier-Transform Infrared (FTIR) Spectrometer
- Sample Preparation:
 - Step 2.1 (Drying): Ensure the KBr is completely dry by heating it in an oven at $\sim 110^{\circ}\text{C}$ for at least 2 hours prior to use. Store in a desiccator. Causality: Any moisture present will lead to broad O-H absorption bands around 3400 cm^{-1} and a sharp bend at $\sim 1640\text{ cm}^{-1}$, potentially obscuring key sample peaks.
 - Step 2.2 (Grinding): Place $\sim 200\text{ mg}$ of dried KBr into the agate mortar. Add 1-2 mg of the **4-((4-Chlorophenyl)thio)aniline** sample.

- Step 2.3 (Mixing): Gently grind the mixture with the pestle for 2-3 minutes until it becomes a fine, homogenous powder. Causality: Thorough grinding is critical to reduce particle size below the wavelength of the IR radiation, which minimizes scattering and ensures a high-quality, low-noise spectrum.
- Pellet Formation:
 - Step 3.1 (Loading the Die): Transfer a portion of the powdered mixture into the pellet die assembly. Distribute it evenly across the bottom surface of the die.
 - Step 3.2 (Pressing): Place the die into the hydraulic press. Apply a pressure of 7-10 tons for approximately 2-3 minutes. Causality: The high pressure causes the KBr to flow and fuse, creating a solid, transparent, or translucent disc that encases the sample.
 - Step 3.3 (Inspection): Carefully release the pressure and extract the KBr pellet. A good pellet will be thin and translucent. If the pellet is opaque or brittle, it indicates insufficient grinding, trapped air, or moisture. Discard and prepare a new pellet.
- Data Acquisition:
 - Step 4.1 (Background Scan): Place the empty sample holder into the FTIR spectrometer and run a background scan. This measures the spectrum of the atmospheric components (CO_2 , H_2O) and the instrument itself, which will be subtracted from the sample spectrum.
 - Step 4.2 (Sample Scan): Mount the KBr pellet in the sample holder and place it in the spectrometer.
 - Step 4.3 (Acquisition): Acquire the spectrum using typical parameters:
 - Spectral Range: $4000 - 400 \text{ cm}^{-1}$
 - Resolution: 4 cm^{-1}
 - Number of Scans: 16-32 (co-added to improve signal-to-noise ratio)

Spectral Interpretation and Band Assignment

The analysis of the **4-((4-Chlorophenyl)thio)aniline** spectrum involves a systematic examination of different regions to identify the vibrations of each functional group.

Summary of Characteristic Absorption Bands

The following table consolidates the expected vibrational frequencies, their intensities, and the molecular motions responsible for them.

Wavenumber Range (cm ⁻¹)	Intensity	Vibrational Assignment	Functional Group Origin
3480 - 3400	Medium	N-H Asymmetric Stretch	Primary Aromatic Amine (-NH ₂)
3390 - 3320	Medium	N-H Symmetric Stretch	Primary Aromatic Amine (-NH ₂)
3100 - 3000	Medium-Weak	Aromatic C-H Stretch	Benzene Rings
1630 - 1590	Strong	N-H Bending (Scissoring)	Primary Aromatic Amine (-NH ₂)
1615 - 1585	Medium	Aromatic C=C Ring Stretch	Benzene Rings
1520 - 1470	Strong	Aromatic C=C Ring Stretch	Benzene Rings
1335 - 1250	Strong	Aromatic C-N Stretch	Aniline Moiety
840 - 810	Strong	C-H Out-of-Plane Bend (2 adjacent H's)	Para-substituted Rings
~700 - 600	Weak-Medium	C-S Stretch	Diaryl Thioether
910 - 665	Broad, Medium	N-H Wag	Primary Aromatic Amine (-NH ₂)

Note: The exact positions and intensities can vary slightly due to the solid-state matrix, intermolecular interactions (like hydrogen bonding), and the specific instrument used.

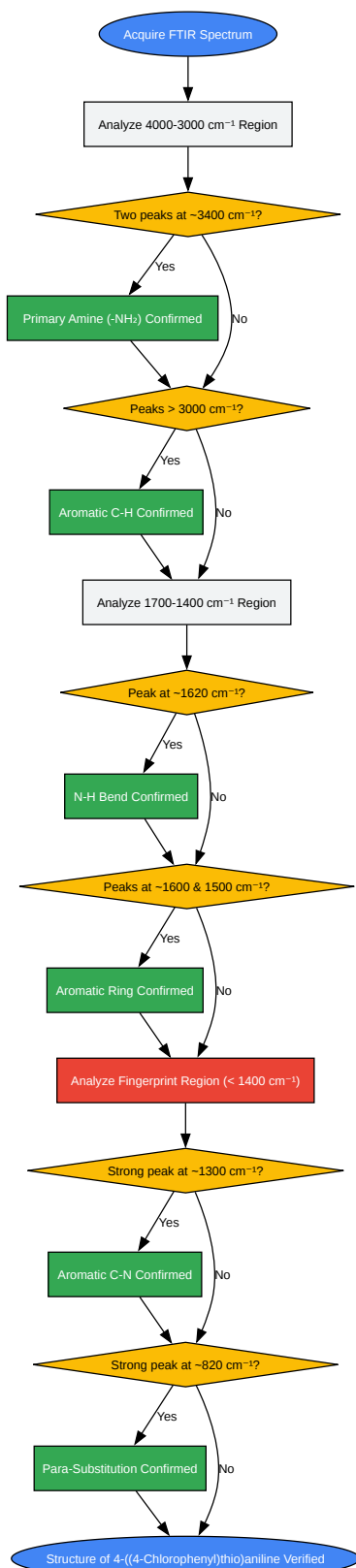
Detailed Analysis by Spectral Region

- **N-H and Aromatic C-H Stretching Region (4000 - 3000 cm^{-1}):** The most prominent features in this region are the two distinct peaks corresponding to the primary amine. The higher frequency band is the asymmetric N-H stretch, while the lower frequency band is the symmetric stretch[11][12]. Their presence is a definitive indicator of the $-\text{NH}_2$ group. Immediately to the left of 3000 cm^{-1} , weaker absorptions from the aromatic C-H stretching vibrations are expected[13][14].
- **Double Bond and Bending Region (1700 - 1400 cm^{-1}):** This region is dominated by absorptions from the aniline group and the benzene rings. A strong peak around 1620 cm^{-1} is characteristic of the N-H scissoring bend[11]. This can sometimes overlap with the aromatic C=C stretching vibrations. The benzene rings themselves give rise to a pair of sharp, strong bands around 1600 cm^{-1} and 1500 cm^{-1} , confirming the presence of the aromatic framework[8][15].
- **Fingerprint Region ($< 1400 \text{ cm}^{-1}$):** This complex region provides the most definitive structural information.
 - **C-N Stretch:** A strong band between 1335-1250 cm^{-1} arises from the stretching of the C-N bond, characteristic of aromatic amines[11][16].
 - **C-H Out-of-Plane (OOP) Bending:** The most diagnostic peak for the substitution pattern is a strong absorption between 840-810 cm^{-1} . This peak is highly characteristic of para-disubstituted (1,4-disubstituted) benzene rings, arising from the out-of-plane bending of the two adjacent hydrogen atoms on each ring[6][17]. Its presence provides powerful evidence for the specific isomerism of the molecule.
 - **C-S and C-Cl Stretches:** The C-S stretch for diaryl sulfides is often weak and appears in the 700-600 cm^{-1} range[18]. The C-Cl stretch for aryl chlorides can also be found in this lower frequency region, often as a strong band, but its position is highly variable and can overlap with other vibrations[9].

Integrated Spectral Analysis Workflow

A logical workflow ensures that all spectral features are considered for a confident identification. The process begins with identifying the high-frequency functional groups and

concludes with confirming the detailed structure in the fingerprint region.



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Caption: Logical workflow for the FTIR spectral analysis.

Conclusion

The infrared spectrum of **4-((4-Chlorophenyl)thio)aniline** presents a rich set of well-defined absorption bands that collectively serve as a robust identifier for the molecule. The definitive presence of a primary aromatic amine is confirmed by the dual N-H stretching bands above 3300 cm^{-1} and the N-H bending mode near 1620 cm^{-1} . The aromatic nature of the compound is established by C-H stretches above 3000 cm^{-1} and characteristic ring stretching modes around 1600 and 1500 cm^{-1} . Crucially, the para-substitution pattern on both benzene rings is unambiguously assigned by the strong C-H out-of-plane bending vibration observed in the $840\text{--}810\text{ cm}^{-1}$ range. By following the detailed experimental protocol and the logical interpretation workflow outlined in this guide, researchers can confidently leverage FTIR spectroscopy for the rapid, reliable, and precise structural verification of **4-((4-Chlorophenyl)thio)aniline**, ensuring material quality and advancing research and development objectives.

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